

storage and handling recommendations for 4- Phenylpyridine N-oxide

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Compound of Interest

Compound Name: *4-Phenylpyridine N-oxide*

Cat. No.: *B075289*

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Technical Support Center: 4-Phenylpyridine N-oxide

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **4-Phenylpyridine N-oxide**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **4-Phenylpyridine N-oxide**?

A1: **4-Phenylpyridine N-oxide** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.^[1] It is important to protect it from moisture.^[1] Some suppliers also recommend storing it under an inert gas and in a dark place.

Q2: What personal protective equipment (PPE) should I use when handling **4-Phenylpyridine N-oxide**?

A2: When handling **4-Phenylpyridine N-oxide**, it is crucial to use appropriate personal protective equipment. This includes:

- Eye Protection: Wear chemical safety goggles or glasses that conform to regulations such as OSHA's 29 CFR 1910.133 or European Standard EN166.^[1] A face shield may be necessary in some situations.

- Hand Protection: Wear appropriate protective gloves to prevent skin contact.[1]
- Skin and Body Protection: Wear protective clothing to prevent skin exposure.[1] A protective suit and boots may be required depending on the scale of handling.
- Respiratory Protection: If there is a risk of inhaling dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1] A dust mask is also recommended.

Q3: What should I do in case of accidental exposure to 4-Phenylpyridine N-oxide?

A3: In case of accidental exposure, follow these first-aid measures immediately:

- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- Skin Contact: Remove all contaminated clothing immediately. Flush the skin with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice.[1]
- Inhalation: Move the person to fresh air immediately. If breathing is difficult, give oxygen. If the person is not breathing, give artificial respiration. Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical attention.[1]

Q4: How should I handle spills of 4-Phenylpyridine N-oxide?

A4: For spills, you should:

- Ensure adequate ventilation.
- Wear the appropriate personal protective equipment as outlined in Q2.
- Avoid generating dust.[1]
- Carefully sweep or vacuum up the material and place it into a suitable, closed container for disposal.[1]

- Clean the spill area thoroughly.

Troubleshooting Guide

Issue	Possible Cause	Solution
Material has changed color or appears clumpy.	Exposure to moisture or air over a prolonged period.	The material may have degraded. It is recommended to use a fresh batch for experiments where purity is critical. To prevent this, always store in a tightly sealed container in a dry environment, and consider storing under an inert gas.
Inconsistent experimental results.	Impure or degraded 4-Phenylpyridine N-oxide.	Verify the purity of your material. If degradation is suspected, obtain a new supply and ensure proper storage and handling procedures are followed.
Difficulty in dissolving the compound.	The solubility of 4-Phenylpyridine N-oxide can vary.	Information on solubility is not readily available in the provided search results. It is recommended to consult scientific literature for appropriate solvents for your specific application.

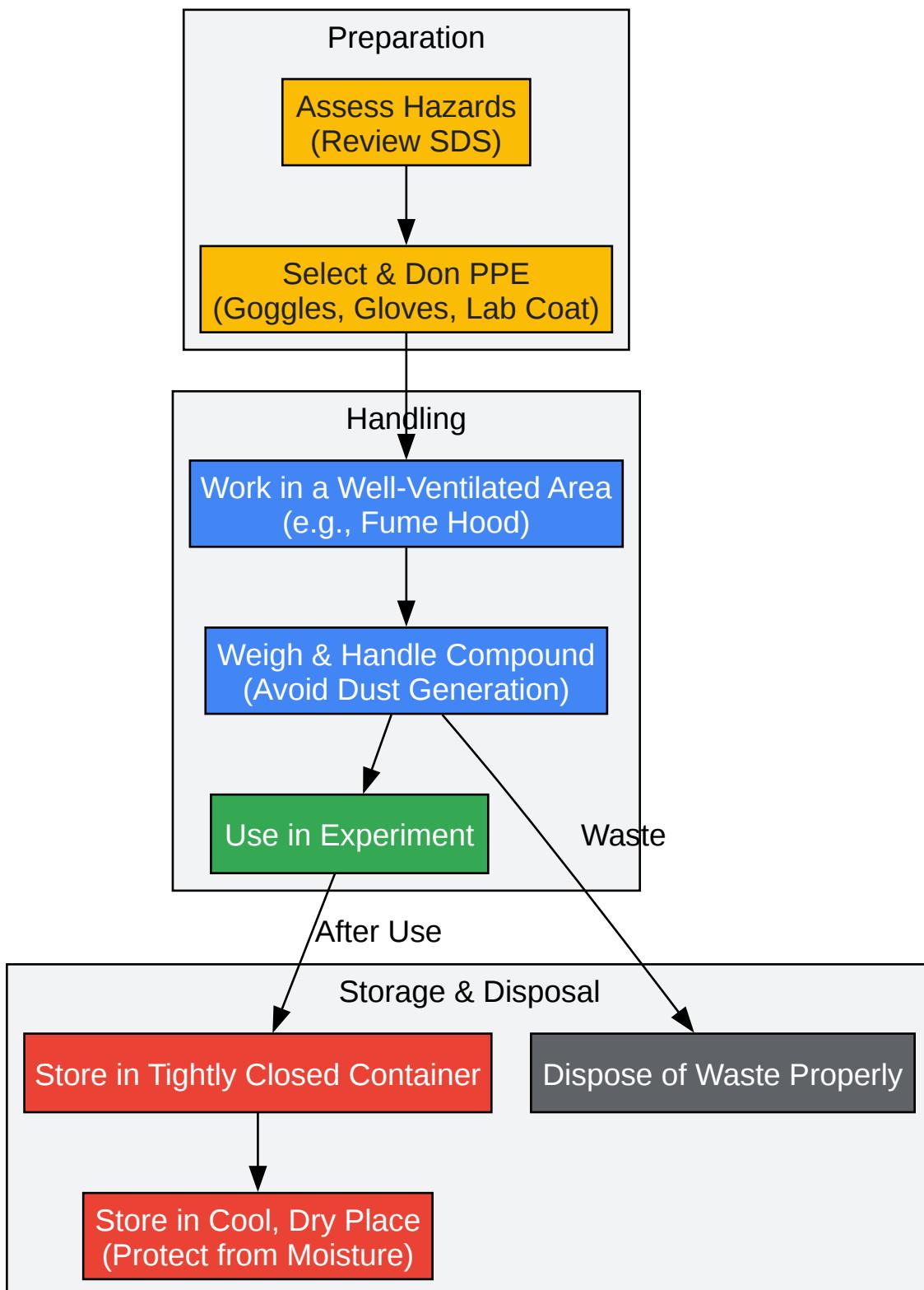
Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₁₁ H ₉ NO	[1]
Molecular Weight	171.20 g/mol	[1]
Melting Point	153 - 155 °C	[1]
Appearance	Crystalline powder, orange	[1]

Experimental Protocols & Workflows

Safe Handling and Storage Workflow

The following diagram outlines the logical workflow for the safe handling and storage of **4-Phenylpyridine N-oxide** to ensure researcher safety and compound integrity.

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Caption: Workflow for safe handling and storage of **4-Phenylpyridine N-oxide**.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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